

# A Comparative Environmental Impact Assessment: Performic Acid vs. Chlorine

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## Compound of Interest

Compound Name: *Performic acid*

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For researchers, scientists, and drug development professionals, the selection of a disinfectant extends beyond mere efficacy to encompass its environmental footprint. This guide provides an objective comparison of **performic acid** (PFA) and chlorine, two potent disinfectants, focusing on their environmental impact, supported by experimental data.

Chlorine has long been the standard for disinfection in various applications due to its effectiveness and low cost.<sup>[1]</sup> However, its tendency to form harmful disinfection byproducts (DBPs) and its toxicity to aquatic life have prompted the search for alternatives.<sup>[2][3]</sup> **Performic acid**, a more recent option, is gaining attention as a powerful disinfectant with a potentially more favorable environmental profile.<sup>[4][5]</sup> This guide delves into a detailed comparison of these two agents, examining their byproduct formation, aquatic toxicity, and environmental degradation pathways.

## Disinfection Byproduct (DBP) Formation

A primary concern with chemical disinfection is the formation of DBPs, which can have adverse health and environmental effects.<sup>[6]</sup>

**Performic Acid (PFA):** Studies consistently show that PFA forms minimal to no DBPs compared to traditional disinfectants like chlorine.<sup>[5][7]</sup> In typical wastewater, the formation of halogenated DBPs and N-nitrosamines by PFA is negligible.<sup>[5]</sup> Research indicates that the amounts of adsorbable organically bound halogens (AOX), a measure of halogenated organic compounds, are significantly lower with PFA treatment compared to chlorination.<sup>[8]</sup> Some full-scale experiments have reported no formation of byproducts.<sup>[9][10]</sup> However, the reaction of

PFA with specific organic compounds can lead to the formation of oxygenated products, such as S-oxides and N-oxides from compounds containing thioether or amine groups, respectively. [11][12]

**Chlorine:** The use of chlorine-based disinfectants is widely associated with the formation of a range of potentially harmful DBPs.[2] When chlorine reacts with natural organic matter present in water, it can produce trihalomethanes (THMs), haloacetic acids (HAAs), and haloacetonitriles (HANs), among others.[6][13] These compounds are regulated in many regions due to their potential carcinogenic properties.[1][13]

A systematic evaluation in wastewater containing high levels of halides (bromide or iodide) revealed that while PFA effectively minimized DBP formation, chlorine led to the production of various halogenated DBPs.[7][14]

## Comparative Data on DBP Formation

Disinfectant	DBP Formation Potential	Typical Byproducts	Notes
Performic Acid	Minimal to negligible[5][7]	Hydrogen peroxide, formic acid, CO <sub>2</sub> , water[3][15]	In saline water, PFA significantly outperforms chlorine in controlling DBP formation.[7][14]
Chlorine	High[2][6]	Trihalomethanes (THMs), Haloacetic acids (HAAs), Haloacetonitriles (HANs)[6][13]	DBP formation is a significant concern, leading to regulatory limits.[1]

## Aquatic Toxicity

The toxicity of the disinfectant and its byproducts to aquatic organisms is a critical factor in its environmental risk assessment.

**Performic Acid (PFA):** PFA exhibits toxicity to aquatic organisms, but its rapid degradation mitigates long-term exposure risks.[3][16] The byproducts of PFA degradation, formic acid and

hydrogen peroxide, are not considered toxic to aquatic life at the concentrations used for disinfection.[15]

Chlorine: Chlorine is highly toxic to aquatic life, with the U.S. Environmental Protection Agency (EPA) setting stringent acute toxicity criteria for both freshwater and saltwater organisms.[3] The long-lasting residual chlorine and its toxic DBPs can have a significant negative impact on the ecosystem of the receiving water bodies.[2][17]

## Comparative Aquatic Toxicity Data (EC50)

Organism	Performic Acid (EC50)	Chlorine Dioxide (EC50)	Reference Compound	Notes
Daphnia magna	0.85 mg/L[16]	<0.09 mg/L[16]	Chlorine (Acute Toxicity Criterion for freshwater: 0.019 mg/L[3])	PFA is less toxic to D. magna than chlorine dioxide.
Vibrio fischeri	0.24 mg/L[16]	1.10 mg/L[16]	-	PFA is more toxic to V. fischeri than chlorine dioxide.
P. subcapitata	More toxic than PAA, less toxic than ClO <sub>2</sub> [18]	Most toxic of the three[18]	Peracetic Acid (PAA)	The order of algal toxicity was found to be ClO <sub>2</sub> > PFA > PAA.[18]

EC50 (Median Effective Concentration) is the concentration of a substance that causes a defined effect in 50% of the test population over a specified period.

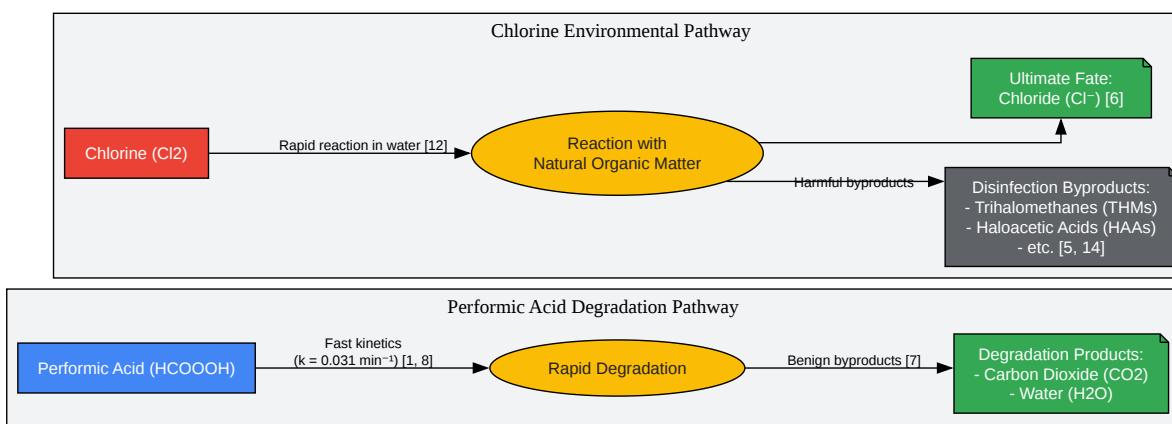
## Environmental Fate and Degradation

The persistence of a disinfectant in the environment is a key determinant of its long-term impact.

**Performic Acid (PFA):** A significant environmental advantage of PFA is its rapid degradation. [3] It decays more quickly than other peracids like peracetic acid (PAA), with reported first-order decay constants of  $0.031 \text{ min}^{-1}$  for PFA compared to  $0.007 \text{ min}^{-1}$  for PAA.[4][19] This fast decomposition minimizes concerns about residual disinfectant in treated effluents.[4][19] PFA

ultimately degrades to carbon dioxide and water.[3] Due to its instability, PFA is typically generated on-site and used within 12 hours.[20]

**Chlorine:** Chlorine also reacts rapidly in the environment. In the atmosphere, it has a half-life of about 10 minutes.[21] In water, it reacts to form chloride and various organochlorine compounds, some of which can be persistent and harmful.[17][21] The ultimate fate of chlorine in water is the formation of chloride ions.[17]



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Caption: Environmental pathways of **Performic Acid** and Chlorine.

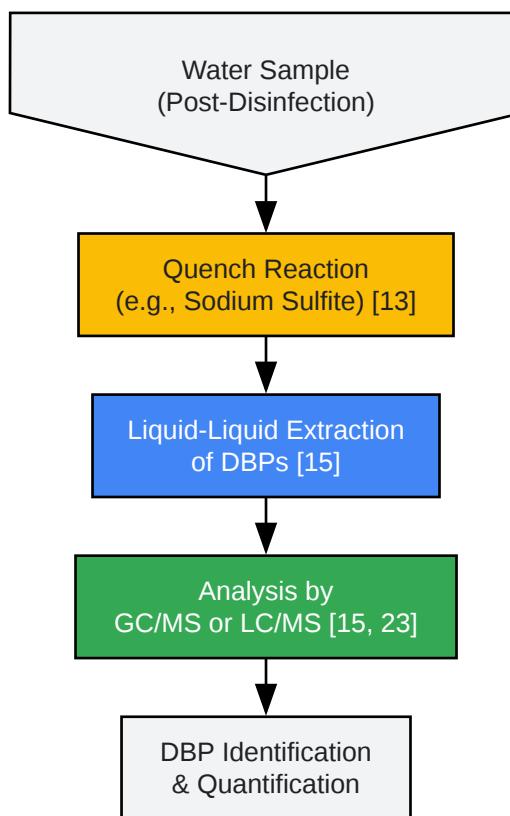
## Experimental Protocols

To ensure the reproducibility and validity of the comparative data, understanding the experimental methodologies is crucial.

## Disinfection Byproduct (DBP) Analysis

A common method for the analysis of DBPs such as THMs, HAAs, and HANs involves the following steps:

- Sample Preparation: Liquid-liquid extraction is used to separate and concentrate the DBPs from the water sample.[22]
- Quenching: The disinfection reaction is stopped at specific time points by adding a quenching agent, such as sodium sulfite ( $\text{Na}_2\text{SO}_3$ ).[23]
- Analysis: The extracted DBPs are then analyzed using gas chromatography (GC) or liquid chromatography (LC), often coupled with mass spectrometry (MS) for identification and quantification.[22][24] Standard methods, such as those from the U.S. EPA (e.g., EPA Method 552.3 for HAAs), are often followed.[24]



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Caption: General workflow for DBP analysis.

## Aquatic Toxicity Testing

Acute aquatic toxicity is often determined using standardized bioassays with indicator species. For example, the EC50 for *Daphnia magna* is determined by exposing the organisms to a range of disinfectant concentrations for a set period (e.g., 24 or 48 hours) and observing the immobilization or mortality rate. Algal toxicity tests, such as with *P. subcapitata*, measure the inhibition of growth over a period like 72 hours.[\[18\]](#)

## Conclusion

The choice between **performic acid** and chlorine for disinfection involves a trade-off between established efficacy and environmental impact. The experimental data clearly indicates that while both are effective disinfectants, **performic acid** presents a significantly lower risk in terms of forming harmful disinfection byproducts.[\[5\]\[7\]](#) Its rapid degradation to benign substances further enhances its environmental credentials.[\[3\]\[19\]](#) In contrast, chlorine's propensity to form a wide array of regulated and potentially carcinogenic DBPs, coupled with its higher aquatic toxicity, poses greater environmental challenges.[\[2\]\[3\]\[6\]](#) For applications where the receiving environment is sensitive or where stringent DBP regulations are in place, **performic acid** emerges as a compelling and environmentally preferable alternative to chlorine.

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